

The Discovery and Enduring Legacy of Jatrophane Diterpenes: A Technical Guide

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Compound of Interest

Compound Name: *Jatrophane 2*

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Introduction

Jatrophane diterpenes represent a fascinating and structurally diverse class of natural products, primarily isolated from the plant family Euphorbiaceae. Their complex molecular architecture, characterized by a macrocyclic 5/12-membered ring system, has captivated chemists for decades. Beyond their structural novelty, jatrophane diterpenes exhibit a broad spectrum of potent biological activities, including anticancer, anti-inflammatory, and multidrug resistance (MDR) reversal properties, making them a compelling subject for drug discovery and development. This technical guide provides an in-depth exploration of the discovery, history, and key scientific milestones in the field of jatrophane diterpene research.

The Dawn of an Era: The Discovery of Jatrophane

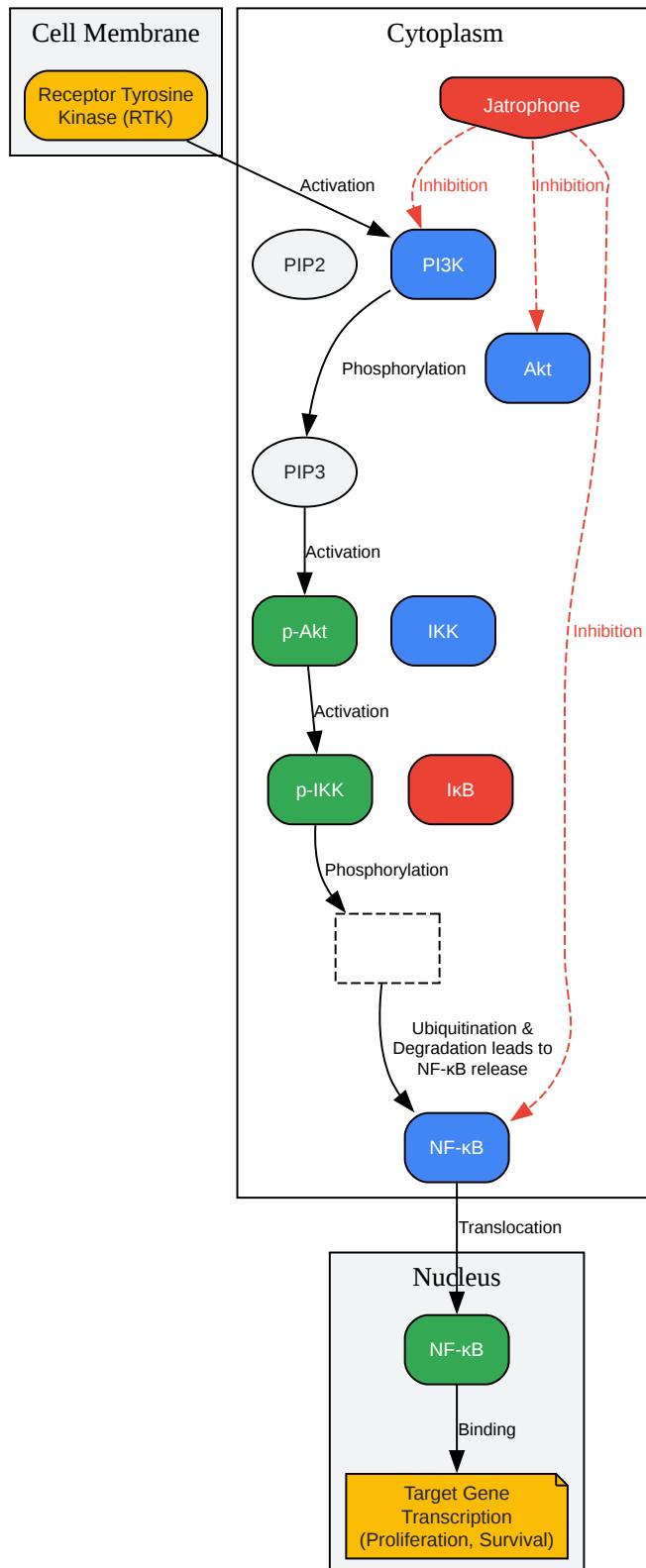
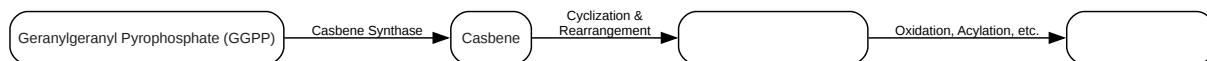
The history of jatrophane diterpenes began in 1970 with the pioneering work of S. Morris Kupchan and his colleagues. While screening plant extracts for antitumor activity, they isolated a novel macrocyclic diterpenoid from the roots of *Jatropha gossypiifolia*. This compound, which they named jatrophane, exhibited significant inhibitory activity against cells derived from human carcinoma of the nasopharynx (KB) and *in vivo* against several standard animal tumor systems, including P-388 lymphocytic leukemia.[1][2]

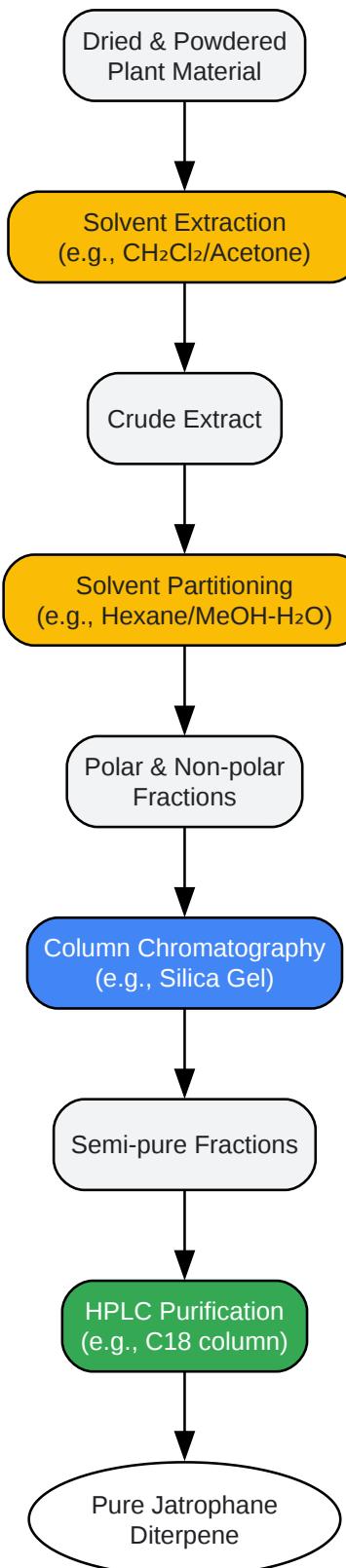
The structure of jatrophane was elucidated through a combination of chemical degradation and spectroscopic techniques, including infrared (IR), ultraviolet (UV), mass spectrometry (MS), and

nuclear magnetic resonance (NMR) spectroscopy. The initial structural assignment was later confirmed and its stereochemistry established by X-ray crystallography. The discovery of jatrophane not only introduced a new class of natural products but also sparked considerable interest in the chemical and biological diversity of the Euphorbiaceae family.

Biosynthesis: Nature's Intricate Pathway

The biosynthesis of the jatrophane skeleton is a testament to the elegance of natural product synthesis. The journey begins with the universal precursor for diterpenes, geranylgeranyl pyrophosphate (GGPP). Through a series of enzymatic cyclizations, GGPP is first converted to casbene, a key intermediate in the biosynthesis of many diterpenes found in the Euphorbiaceae. The formation of the characteristic 5/12-membered ring system of the jatrophane core then proceeds through further complex cyclization and rearrangement reactions of a casbene-derived carbocation. This biosynthetic pathway gives rise to the vast structural diversity observed within the jatrophane family.



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